

# The Industrial Versatility of 2,6-Diethylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 2,6-Diethylaniline-15N

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## Introduction

2,6-Diethylaniline (DEA) is a significant chemical intermediate, finding extensive application across various industrial sectors. This technical guide delves into the core industrial uses of 2,6-Diethylaniline, with a primary focus on its role in the synthesis of agrochemicals and the production of high-performance polymers. This document provides a comprehensive overview of its applications, supported by quantitative data, detailed experimental protocols, and visual representations of key chemical pathways and workflows.

## Physicochemical Properties of 2,6-Diethylaniline

A foundational understanding of the physicochemical properties of 2,6-Diethylaniline is crucial for its application in industrial synthesis. The following table summarizes its key characteristics.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Molecular Weight	149.23 g/mol
CAS Number	579-66-8
Appearance	Colorless to pale yellow liquid
Boiling Point	243 °C (lit.)
Melting Point	3-4 °C
Density	0.906 g/mL at 25 °C (lit.)
Refractive Index	n <sub>20</sub> /D 1.545 (lit.)
Flash Point	115 °C (closed cup)
Solubility	Insoluble in water; soluble in organic solvents like ethanol, benzene, and chloroform.[1]

## Core Industrial Applications

The industrial utility of 2,6-Diethylaniline is primarily centered on two key areas: as a precursor in the synthesis of herbicides and as a building block for specialized polymers.

### Agrochemicals: Synthesis of Chloroacetanilide Herbicides

2,6-Diethylaniline is a critical raw material for the production of several widely used chloroacetanilide herbicides, including Butachlor and Alachlor.[2] These herbicides are predominantly used for pre-emergent weed control in a variety of crops such as rice, corn, soybeans, and cotton.[2]

The synthesis of Butachlor from 2,6-Diethylaniline is a two-step process. The first step involves the formation of the intermediate 2-chloro-N-(2,6-diethylphenyl)acetamide, which is then reacted with formaldehyde and n-butanol.

Experimental Protocol: Synthesis of 2-Chloro-N-(2,6-diethylphenyl)acetamide

This protocol is based on the general principles of N-acylation of anilines.

Materials:

- 2,6-Diethylaniline
- Chloroacetyl chloride
- Triethylamine
- Dichloromethane
- Ethyl acetate
- Petroleum ether
- Sodium sulfate

Procedure:

- To a solution of 2,6-diethylaniline (1 mmol) and triethylamine (3 mmol) in 20 mL of dichloromethane at 0 °C, add chloroacetyl chloride (1.5 mmol) dropwise with stirring.[3]
- Allow the reaction mixture to warm to ambient temperature and continue stirring for 6 hours. [3]
- Remove the dichloromethane solvent using a rotary evaporator.[3]
- Add water to the residue and extract with ethyl acetate (3 x 30 mL).[3]
- Combine the organic layers and dry over anhydrous sodium sulfate.[3]
- Evaporate the solvent to obtain the crude product.[3]
- Purify the crude product by silica gel column chromatography using an ethyl acetate-petroleum ether eluent to yield 2-chloro-N-(2,6-diethylphenyl)acetamide.[3] A yield of 82.72% has been reported for a similar synthesis.[3]

Experimental Protocol: Synthesis of Butachlor

This protocol is derived from patent literature describing the synthesis of Butachlor.

#### Materials:

- 2-Chloro-N-(2,6-diethylphenyl)acetamide
- n-Butanol
- Paraformaldehyde
- An acid catalyst (e.g., sulfuric acid)

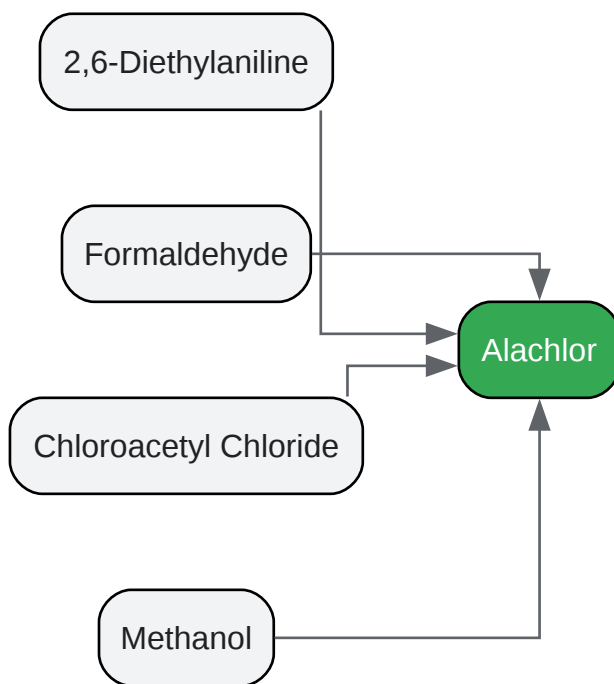
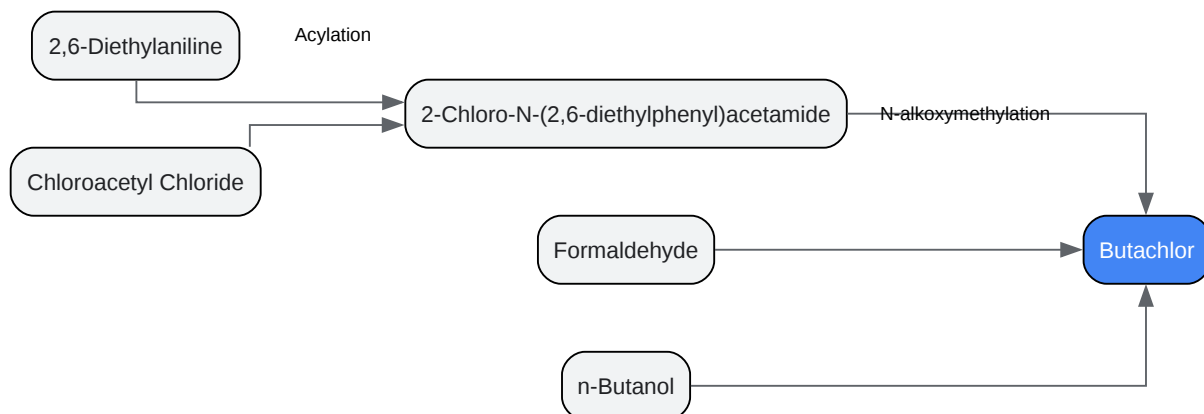
#### Procedure:

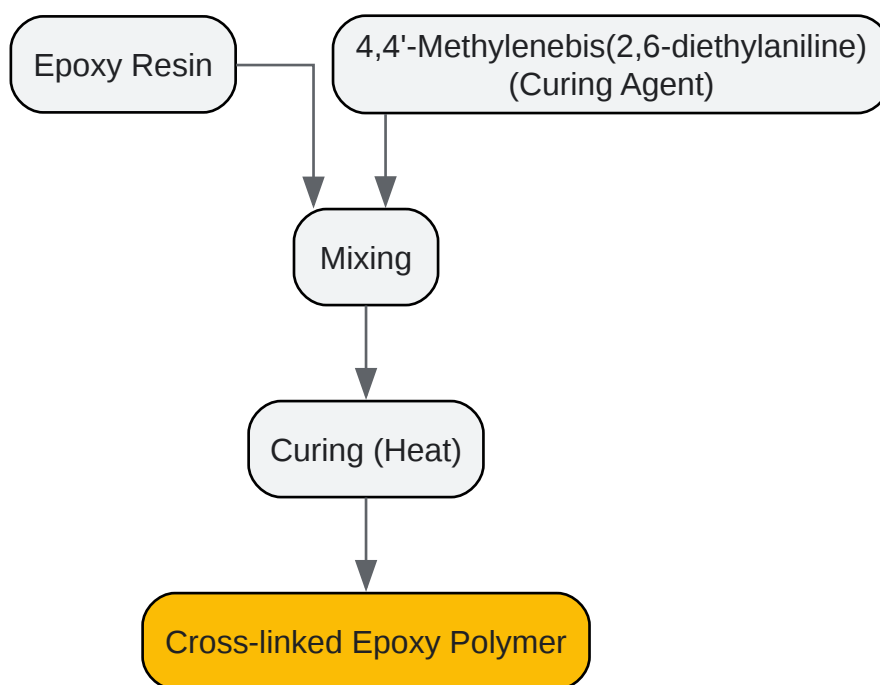
- N-methylene-2,6-diethylaniline is prepared by the reaction of 2,6-diethylaniline and paraformaldehyde.[\[4\]](#)
- This intermediate is then reacted with chloroacetyl chloride to form N-(2,6-diethylphenyl)-N-chloromethylchloroacetamide.[\[4\]](#)
- Finally, this compound is reacted with n-butanol to yield Butachlor.[\[4\]](#) A Chinese patent describes a method where 2',6'-diethyl-2-chloro acetanilide is reacted with chloromethyl butyl ether in an alkaline aqueous solution in the presence of a small amount of Butachlor as a solvent, achieving a yield of 90%.[\[5\]](#)

The following table summarizes the key reaction parameters for Butachlor synthesis as described in a patent.[\[5\]](#)

Parameter	Value
Reactants for Intermediate	2,6-Diethylaniline, Monochloroacetic acid, PCl <sub>3</sub>
Molar Ratio (DEA:MCA:PCl <sub>3</sub> )	1 : 1.15-1.5 : 0.35-0.6
Reaction Temperature (Intermediate)	85-105 °C
Reaction Time (Intermediate)	1-3 hours
Reactants for Final Product	2',6'-diethyl-2-chloro acetanilide, Chloromethyl butyl ether
Molar Ratio (Intermediate:Ether)	1 : 1-1.5
Reaction Temperature (Final Product)	10-50 °C
Reaction Time (Final Product)	0.5-1 hour
Overall Yield	90%

Logical Diagram: Synthesis Pathway of Butachlor





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## References

- 1. echemi.com [echemi.com]
- 2. 2,6-Diethylaniline | 579-66-8 [chemicalbook.com]
- 3. N-CHLOROACETYL-2,6-DIETHYLANILINE synthesis - chemicalbook [chemicalbook.com]
- 4. N-(Butoxymethyl)-2-chloro-N-(2,6-diethylphenyl)acetamide [chembk.com]
- 5. CN87101526A - A kind of method of synthetic Butachlor technical 92 - Google Patents [patents.google.com]
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